

In-Depth Technical Guide to the Safety of Methyl 3-Chloropropionate

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Compound of Interest

Compound Name: Methyl 3-chloropropionate

Cat. No.: B1361392

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **methyl 3-chloropropionate**, a crucial intermediate in various chemical syntheses. The following sections detail its physical and chemical properties, toxicological profile, and recommended safety procedures, supported by experimental methodologies and visual workflows to ensure safe handling and use in a laboratory setting.

Chemical and Physical Properties

Methyl 3-chloropropionate is a colorless to pale yellow liquid with a characteristic odor.^[1] It is an ester derived from 3-chloropropanoic acid and methanol.^[1] The following table summarizes its key physical and chemical properties.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₇ ClO ₂	[2]
Molecular Weight	122.55 g/mol	[2]
CAS Number	6001-87-2	[2]
Boiling Point	156 °C	[2]
Density	1.2 g/cm ³	[2]
Flash Point	40 °C (closed cup)	[2]
Solubility	Soluble in organic solvents like ethanol and ether; limited solubility in water.	[3]

Toxicological Information

The toxicological profile of **methyl 3-chloropropionate** indicates that it is a hazardous substance requiring careful handling. It is classified as a flammable liquid and causes skin, eye, and respiratory irritation.[4][5] While specific quantitative toxicity data is limited in publicly available literature, the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear hazard profile.

Hazard Classification	GHS Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapor
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 1	H318: Causes serious eye damage
Specific target organ toxicity – single exposure (respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Source:[4][5]

Experimental Protocols for Safety Assessment

The following sections outline the methodologies for key toxicological assessments relevant to **methyl 3-chloropropionate**. These protocols are based on internationally recognized guidelines.

Acute Dermal Irritation/Corrosion: OECD Test Guideline 404

This test determines the potential of a substance to cause skin irritation or corrosion.

Methodology:

- **Animal Model:** A single healthy young adult albino rabbit is used for the initial test.
- **Test Site Preparation:** Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- **Application of Test Substance:** A dose of 0.5 mL of liquid **methyl 3-chloropropionate** is applied to a small area (approximately 6 cm²) of the clipped skin. The treated area is covered with a gauze patch and a semi-occlusive dressing.
- **Exposure Duration:** The exposure period is 4 hours.
- **Observation:** After the exposure period, the dressing and any residual test substance are removed. The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after removal.
- **Scoring:** The severity of skin reactions is scored according to a standardized grading system.
- **Confirmatory Testing:** If a corrosive effect is not observed, the response is confirmed in up to two additional animals.

Acute Eye Irritation/Corrosion: OECD Test Guideline 405

This test evaluates the potential of a substance to cause eye irritation or damage.

Methodology:

- **Animal Model:** A single healthy young adult albino rabbit is used.
- **Procedure:** A single dose of 0.1 mL of **methyl 3-chloropropionate** is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) at 1, 24, 48, and 72 hours after instillation.
- **Scoring:** The severity of eye reactions is graded using a standardized scoring system.
- **Reversibility:** The reversibility of any observed effects is assessed over a period of up to 21 days.

In Vitro Respiratory Irritation Assessment

As there is no specific OECD guideline for in vitro respiratory irritation testing of this chemical, a representative protocol is described based on current scientific approaches using reconstructed human airway epithelial models.

Methodology:

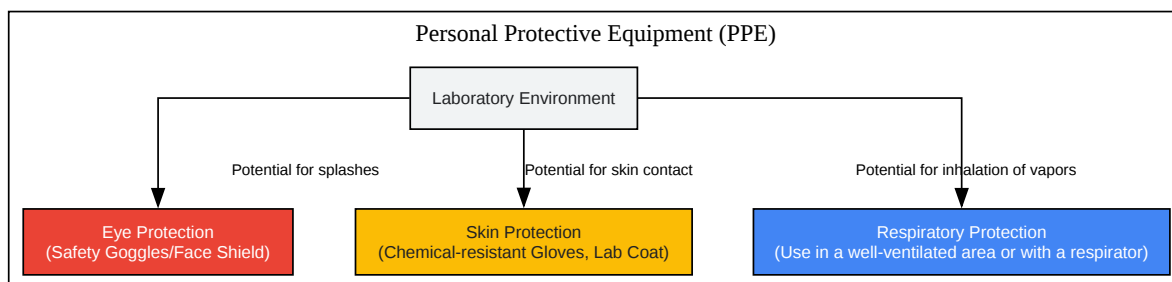
- **Test System:** A three-dimensional reconstructed human bronchial/tracheal epithelial model (e.g., EpiAirway™) is used. This model consists of differentiated, mucociliary epithelial cells cultured at the air-liquid interface (ALI).
- **Exposure:** The test substance is applied to the apical surface of the tissue model. For volatile liquids like **methyl 3-chloropropionate**, a vapor exposure system is typically used to mimic inhalation.
- **Dose Range:** A range of concentrations of the test substance is applied to different tissue cultures to determine a dose-response relationship.
- **Incubation:** The tissues are exposed for a defined period (e.g., 1 to 6 hours).
- **Endpoint Measurement:** Following exposure, cell viability is assessed using a quantitative assay such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. A decrease in cell viability indicates cytotoxicity and potential for irritation.

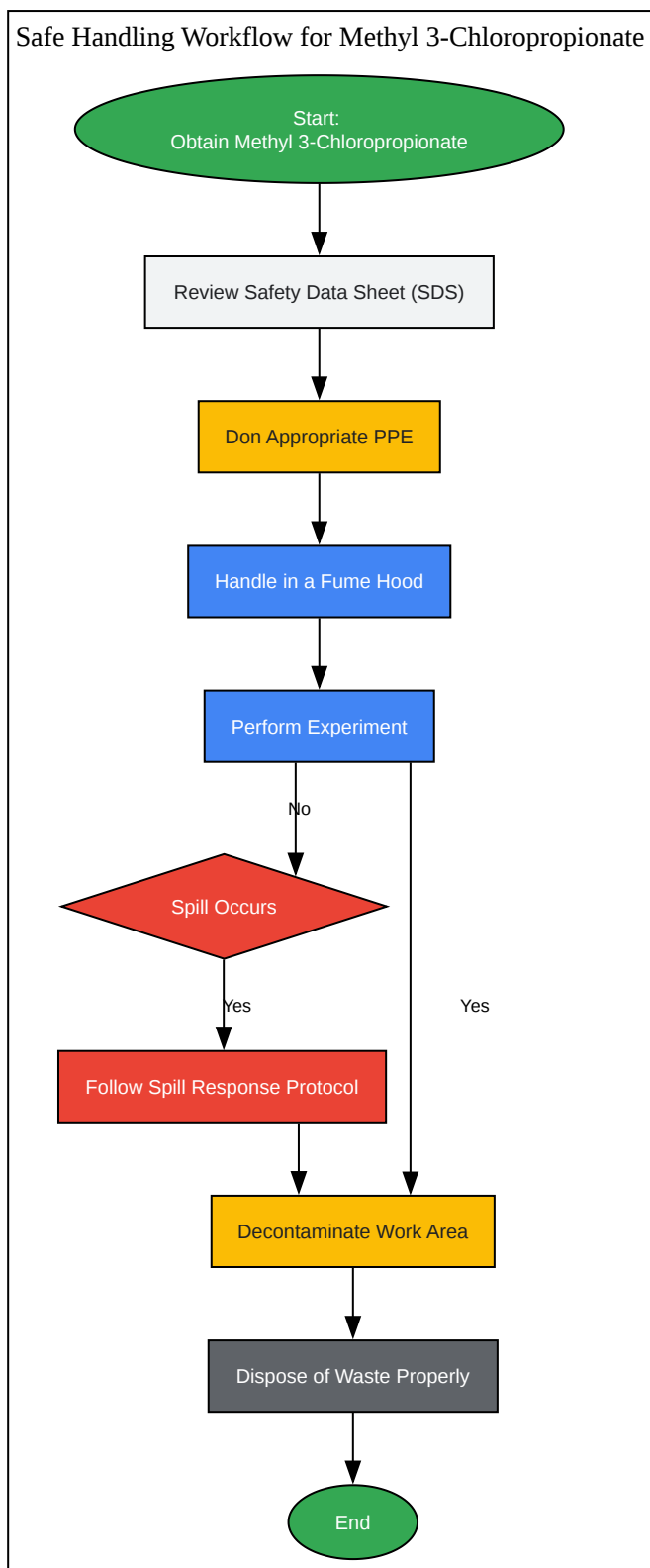
- Data Analysis: The concentration that reduces cell viability by 50% (IC50) is calculated to determine the irritancy potential of the substance.

Safety and Handling

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **methyl 3-chloropropionate** to determine the appropriate PPE.





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